

# Z-Glu(OBzl)-OH molecular weight and formula

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## Compound of Interest

Compound Name: Z-Glu(OBzl)-OH

Cat. No.: B3021790

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## An In-depth Technical Guide on Z-Glu(OBzl)-OH

This guide provides essential information on the chemical properties of **Z-Glu(OBzl)-OH**, a derivative of glutamic acid commonly used in peptide synthesis and drug development. This document is intended for researchers, scientists, and professionals in the field of drug development.

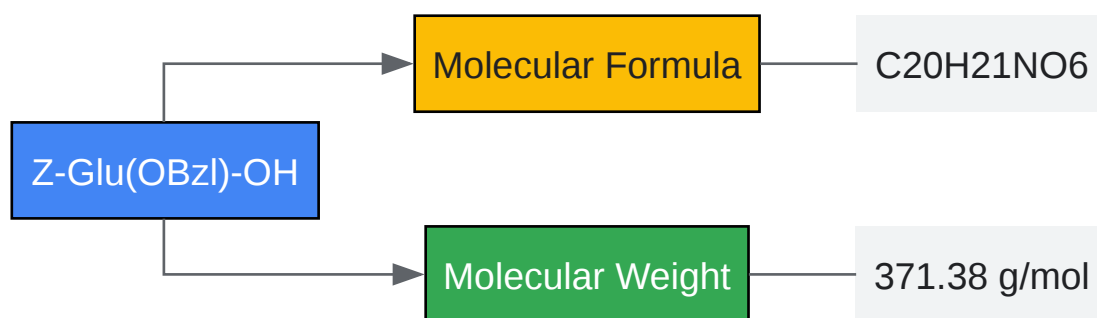
## Chemical Properties

**Z-Glu(OBzl)-OH**, also known as N-Carbobenzoxy-L-glutamic acid 5-benzyl ester, is a protected amino acid derivative. The key quantitative data for this compound are summarized in the table below.

Property	Value	Citations
Molecular Formula	C <sub>20</sub> H <sub>21</sub> NO <sub>6</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	371.38 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Alternate Molecular Weight	371.4 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Logical Relationship of Compound Information

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical properties.



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Core properties of **Z-Glu(OBzl)-OH**.

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## References

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